

Application Notes and Protocols: Preparation of NSC117079 Stock Solution

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Compound of Interest

Compound Name: NSC117079

Cat. No.: B2657332

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Introduction

NSC117079 is a small molecule inhibitor of the Pleckstrin Homology domain Leucine-rich repeat Protein Phosphatases (PHLPP1 and PHLPP2).[1][2] These phosphatases act as key negative regulators in various signaling pathways by dephosphorylating and inactivating pro-survival kinases such as Akt and protein kinase C (PKC).[1] By inhibiting PHLPP, **NSC117079** effectively enhances the phosphorylation of its downstream targets, thereby promoting cell survival and proliferation.[1][3] This compound has garnered significant interest in research areas such as cartilage regeneration for osteoarthritis, neuroprotection, and cancer therapy. Accurate and consistent preparation of **NSC117079** stock solutions is paramount for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **NSC117079** for in vitro research applications.

Data Presentation

Physicochemical Properties

Property	Value
CAS Number	500363-63-3
Appearance	Pale purple to purple solid
Molecular Formula	<chem>O=S(C(C(N)=C1C2=O)=CC(NC3=CC=CC(S(=O)(N)=O)=C3)=C1C(C4=C2C=CC=C4)=O)(O)=O</chem>

Source:

Solubility and Storage

Solvent	Solubility (In Vitro)	Recommended Storage (Stock Solution)
DMSO	50 mg/mL (105.60 mM)	-80°C for up to 2 years; -20°C for up to 1 year

Source:

Note: The use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can significantly impact the solubility of the product. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.

Experimental Protocols

Preparation of a 10 mM NSC117079 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NSC117079** in Dimethyl Sulfoxide (DMSO) for in vitro experiments.

Materials:

- **NSC117079** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Sterile pipette tips

Procedure:

- **Weighing:** In a sterile environment (e.g., a laminar flow hood), tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **NSC117079** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.73 mg of **NSC117079**.
- **Dissolution:** Add the calculated volume of anhydrous DMSO to the tube containing the **NSC117079** powder. For a 10 mM stock, you would add 1 mL of DMSO for every 4.73 mg of compound.
- **Mixing:** Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. If necessary, use a sonicator for short intervals to facilitate dissolution. The solution should be clear.
- **Aliquoting:** To avoid repeated freeze-thaw cycles that can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile cryovials.
- **Storage:** Store the aliquots of the stock solution at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).

Preparation of Working Solutions

This protocol describes the dilution of the DMSO stock solution into a cell culture medium for direct application to cells.

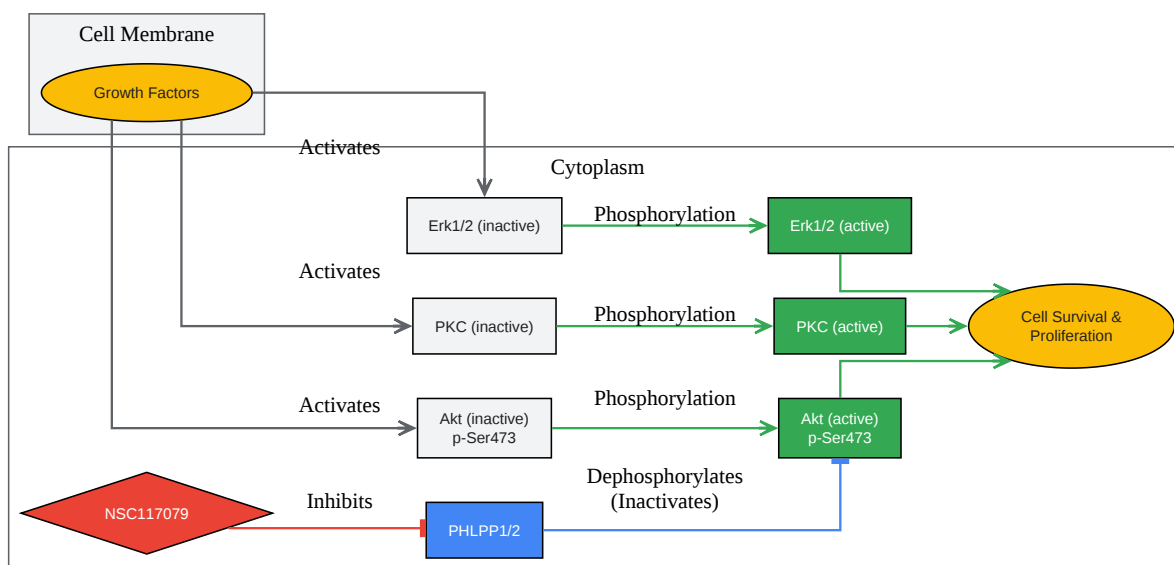
Materials:

- 10 mM **NSC117079** stock solution in DMSO
- Pre-warmed cell culture medium
- Sterile microcentrifuge tubes or multi-well plates
- Sterile pipette tips

Procedure:

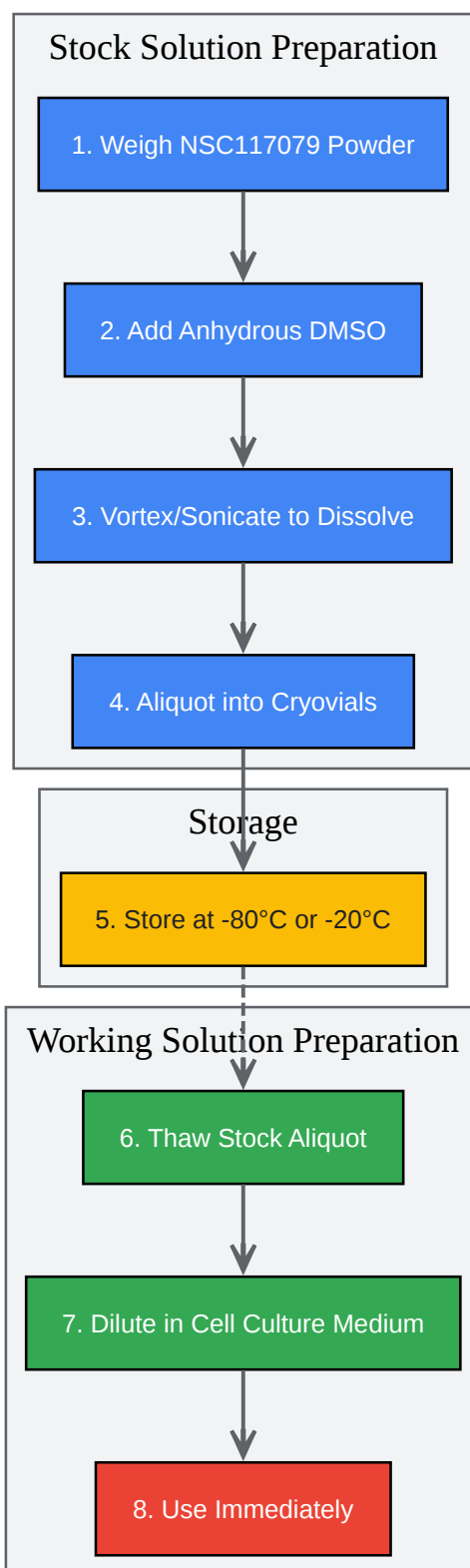
- Thaw Stock Solution: Remove one aliquot of the **NSC117079** stock solution from the freezer and allow it to thaw completely at room temperature.
- Pre-warm Medium: Ensure the cell culture medium is pre-warmed to 37°C before use.
- Dilution: Perform serial dilutions of the stock solution in the cell culture medium to achieve the desired final concentrations. It is recommended to first perform serial dilutions in DMSO if a wide range of concentrations is needed to prevent precipitation.
 - Example for a single working concentration: To prepare a 10 µM working solution, you can perform a 1:1000 dilution of the 10 mM stock solution directly into the cell culture medium. For instance, add 1 µL of the 10 mM stock solution to 999 µL of cell culture medium.
- Vehicle Control: Always prepare a vehicle control containing the same final concentration of DMSO as in the experimental conditions to account for any solvent effects on the cells.
- Application: Gently mix the working solution and add it to the cells immediately after preparation.

Visualizations



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Caption: **NSC117079** signaling pathway.



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Caption: Workflow for **NSC117079** stock solution preparation.

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